

A Technical Guide to Fmoc-Phg-OH: Commercial Sourcing and Applications

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For researchers and professionals in drug development and peptide synthesis, N- α -Fmoc-L-phenylglycine (**Fmoc-Phg-OH**) is a critical building block. This guide provides an in-depth overview of its commercial availability, pricing, and technical considerations for its use.

Commercial Suppliers and Pricing

The procurement of **Fmoc-Phg-OH** requires careful consideration of purity, quantity, and cost. A variety of chemical suppliers offer this reagent, with pricing varying based on the scale of purchase and the purity grade. Below is a summary of commercial sources and their listed prices.



Supplier	Product Name	CAS Number	Purity	Quantity	Price (USD)
Sigma- Aldrich (MilliporeSig ma)	Fmoc-Phg- OH	102410-65-1	≥98.0% (HPLC)	5 g	\$71.10
Krackeler Scientific	Fmoc-Phg- OH	102410-65-1	≥98.0% (HPLC)	5 g	\$89.00[1]
Fisher Scientific	MilliporeSigm a FMOC- PHG-OH	102410-65-1	≥98% by TLC and HPLC	5 g	\$79.64[2]
ChemPep	Fmoc-Phg- OH	102410-65-1	N/A	5 g	\$133.00[3]
25 g	\$338.00[3]				
Aapptec Peptides	Fmoc-Phg- OH	102410-65-1	N/A	25 g	From \$80.00[4]
Chem-Impex	Fmoc-L- phenylglycine	102410-65-1	≥ 99% (Assay)	5 g	\$18.53[5]
25 g	\$60.99[5]				
100 g	\$167.75[5]				
P212121 Store	Fmoc-L- Phenylglycine	102410-65-1	>98.0%	1 g	\$30.00[6]
Otto Chemie Pvt. Ltd.	Fmoc-I- phenylglycine , 98%+	102410-65-1	98%+	10 g	\$25.00[7]
25 g	\$41.75[7]				
100 g	\$152.88[7]	-			
Bachem	Fmoc-Phg- OH	102410-65-1	N/A	1 g	CHF 78.10



It is important to note that the D-enantiomer, Fmoc-D-Phg-OH (CAS 111524-95-9), is also commercially available from suppliers such as Sigma-Aldrich, Chem-Impex[8], and Aapptec Peptides[9]. Pricing for the D-form can differ from the L-form. For example, Sigma-Aldrich lists Fmoc-D-Phg-OH at \$132.00 for 5g, while Chem-Impex offers 1g for \$25.00 and 5g for \$75.00[8].

Experimental Protocol: Fmoc Solid-Phase Peptide Synthesis (SPPS)

Fmoc-Phg-OH is primarily utilized in Fmoc-based solid-phase peptide synthesis. The following is a generalized protocol for the incorporation of a Phenylglycine residue into a peptide chain.

Materials:

- Fmoc-protected amino acid resin (e.g., Wang, Rink Amide)
- Fmoc-Phg-OH
- Coupling reagent (e.g., HBTU, HATU, DIC)
- Base (e.g., DIPEA, NMM)
- Deprotection solution: 20% piperidine in DMF
- Solvents: DMF, DCM
- Washing solvents: DMF, DCM, Methanol

Methodology:

Resin Swelling: The resin is swelled in a suitable solvent, typically DMF or DCM, for 30-60 minutes.



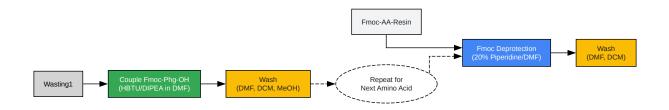
- Fmoc Deprotection: The Fmoc protecting group on the resin-bound amino acid is removed by treating the resin with 20% piperidine in DMF for 5-20 minutes. This step is usually repeated once.
- Washing: The resin is thoroughly washed with DMF and DCM to remove residual piperidine and by-products.
- Amino Acid Coupling:
 - The Fmoc-Phg-OH is pre-activated by dissolving it in DMF with a coupling reagent and a base.
 - The activated amino acid solution is added to the deprotected resin.
 - The coupling reaction is allowed to proceed for 1-2 hours at room temperature. The completion of the reaction can be monitored using a colorimetric test such as the Kaiser test.
- Washing: The resin is washed with DMF, DCM, and methanol to remove excess reagents and by-products.
- Repeat Cycle: The cycle of deprotection, washing, and coupling is repeated for each subsequent amino acid in the peptide sequence.
- Final Deprotection and Cleavage: After the final amino acid has been coupled, the N-terminal Fmoc group is removed. The peptide is then cleaved from the resin, and side-chain protecting groups are removed using a cleavage cocktail (e.g., TFA/TIS/water).

Visualizing Workflows and Relationships

Experimental Workflow for SPPS

The following diagram illustrates the cyclical nature of solid-phase peptide synthesis using **Fmoc-Phg-OH**.





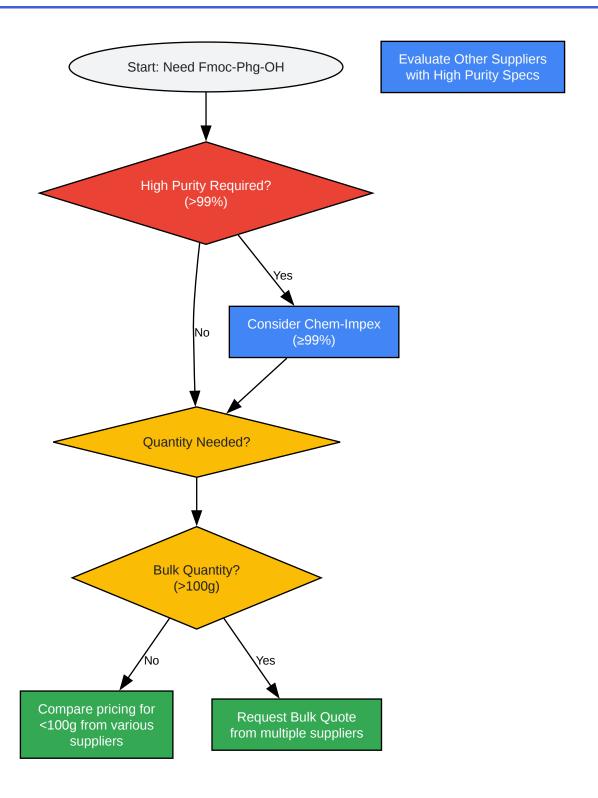
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Caption: Solid-Phase Peptide Synthesis Cycle.

Supplier Selection Logic

The choice of a supplier for **Fmoc-Phg-OH** often involves a trade-off between cost, purity, and required quantity. The following decision tree illustrates a logical approach to supplier selection.





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